

Storage and handling conditions to ensure DL-m-Tyrosine-d3 stability

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Compound of Interest

Compound Name: DL-m-Tyrosine-d3

Cat. No.: B15622824

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Technical Support Center: DL-m-Tyrosine-d3

This technical support center provides guidance on the proper storage and handling of **DL-m-Tyrosine-d3** to ensure its stability and integrity for research applications.

Frequently Asked Questions (FAQs)

Q1: How should I store unopened **DL-m-Tyrosine-d3** powder?

A1: Unopened **DL-m-Tyrosine-d3** powder should be stored at room temperature in a dry place, protected from light.^{[1][2][3]} Some suppliers may recommend refrigerated or frozen storage for long-term stability, similar to other amino acid derivatives.^[4] Always refer to the Certificate of Analysis (CoA) provided by the supplier for specific storage recommendations.

Q2: What are the recommended storage conditions for **DL-m-Tyrosine-d3** once it is in solution?

A2: Once dissolved, it is recommended to store solutions of **DL-m-Tyrosine-d3** at -20°C or -80°C. For instance, similar compounds in solution are stable for up to one month at -20°C and up to six months at -80°C.^[5] Aliquoting the solution into single-use volumes is advisable to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q3: Is **DL-m-Tyrosine-d3** sensitive to light?

A3: Yes, it is recommended to protect **DL-m-Tyrosine-d3** from light.^{[1][2]} Both the solid powder and solutions should be stored in amber vials or containers wrapped in foil to prevent photodegradation.

Q4: What solvents can be used to dissolve **DL-m-Tyrosine-d3**?

A4: DL-m-Tyrosine and its deuterated analogs are soluble in aqueous solutions. For a related compound, L-Tyrosine-d3, a 1 M HCl solution was used to achieve a concentration of 12.5 mg/mL with the aid of ultrasonication.^[6] Solubility in aqueous buffers may vary depending on the pH.

Q5: How is **DL-m-Tyrosine-d3** typically shipped?

A5: **DL-m-Tyrosine-d3** is generally shipped at room temperature.^{[7][8][9]} The stability of the compound in its solid form allows for short-term transport under these conditions without compromising its quality.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Review storage conditions. Ensure the compound is stored at the correct temperature, protected from light, and in a dry environment. If in solution, check the age of the solution and the number of freeze-thaw cycles.
Inaccurate concentration of the prepared solution.	Re-prepare the solution, ensuring the compound is fully dissolved. Use sonication if necessary. Verify the calibration of weighing and liquid handling equipment.	
Difficulty dissolving the compound	Low solubility in the chosen solvent.	Try a different solvent system. For aqueous solutions, adjusting the pH can improve solubility. As an example, for a similar compound, 1M HCl was used to aid dissolution. ^[6] Gentle warming and sonication can also be effective.
Visible changes in the powder (e.g., discoloration)	Potential degradation or contamination.	Do not use the compound. Contact the supplier for a replacement and provide details of the observed changes and storage conditions.

Stability and Storage Data Summary

The following table summarizes the recommended storage conditions for **DL-m-Tyrosine-d3** and related compounds.

Compound Form	Storage Temperature	Duration	Additional Notes
Solid Powder	Room Temperature	Not specified, refer to CoA	Protect from light and moisture.[1][2][3]
-20°C	3 years (for 3-Nitro-L-tyrosine-d3)	For long-term storage.[4]	
4°C	2 years (for 3-Nitro-L-tyrosine-d3)	For intermediate-term storage.[4]	
In Solution	-20°C	1 month	Avoid repeated freeze-thaw cycles.[5]
-80°C	6 months	Recommended for long-term storage of solutions.[5]	

Experimental Protocols

Protocol: Assessing the Stability of a **DL-m-Tyrosine-d3** Solution

This protocol outlines a method to assess the stability of a **DL-m-Tyrosine-d3** solution under typical laboratory storage conditions.

1. Materials:

- **DL-m-Tyrosine-d3**
- High-purity solvent (e.g., HPLC-grade water or appropriate buffer)
- HPLC or LC-MS system
- Calibrated analytical balance and volumetric flasks
- Amber vials

2. Procedure:

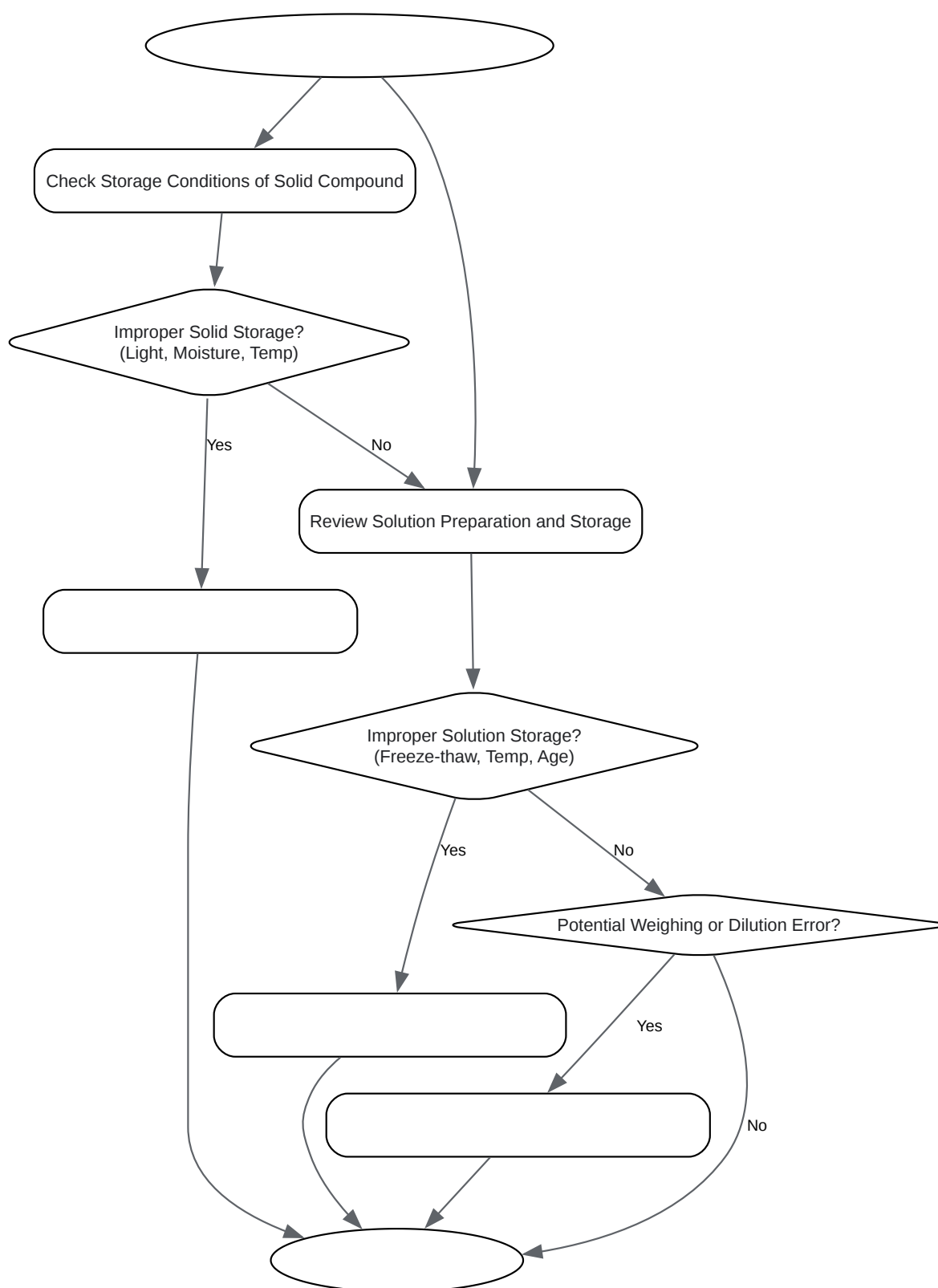
- Prepare a stock solution of **DL-m-Tyrosine-d3** of a known concentration (e.g., 1 mg/mL) in the chosen solvent.
- Immediately after preparation (Time 0), analyze an aliquot of the solution by HPLC or LC-MS to determine the initial purity and peak area.

- Divide the remaining stock solution into multiple aliquots in amber vials.
- Store the aliquots under different conditions to be tested (e.g., 4°C, -20°C, and room temperature).
- At specified time points (e.g., 1 week, 2 weeks, 1 month, 3 months), retrieve one aliquot from each storage condition.
- Allow the aliquot to come to room temperature before analysis.
- Analyze the aliquot by HPLC or LC-MS using the same method as for the Time 0 sample.
- Compare the peak area and purity of the stored samples to the Time 0 sample to determine the extent of degradation.

3. Data Analysis:

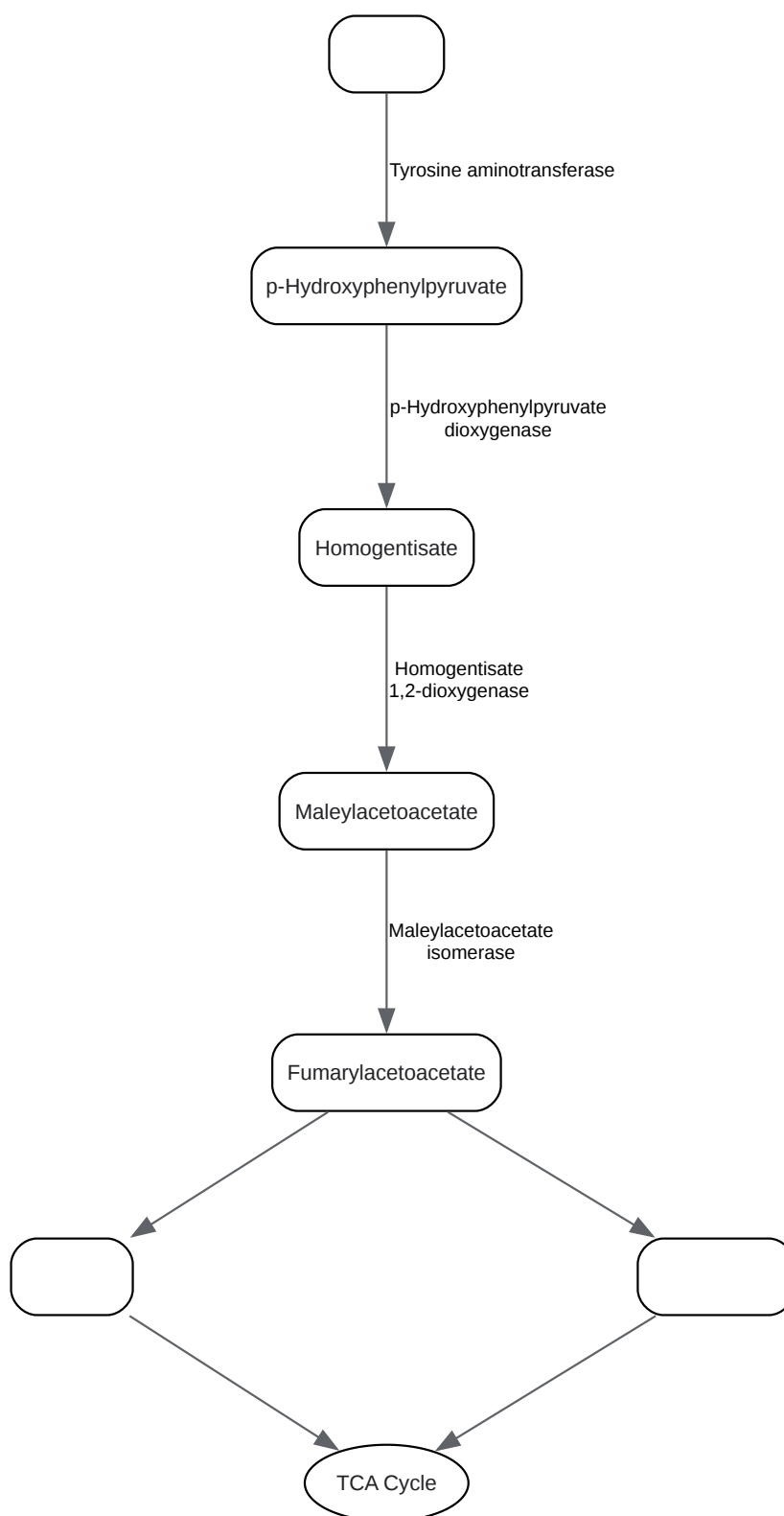
- Calculate the percentage of **DL-m-Tyrosine-d3** remaining at each time point relative to the Time 0 sample.
- Plot the percentage remaining versus time for each storage condition to visualize the degradation kinetics.

Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: General metabolic degradation pathway of tyrosine.

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